Crystal structure analysis of 3-Bromo-4-methoxycinnamic acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Bromo-4-methoxycinnamic acid*
CAS No.:	*1080-07-5*
Cat. No.:	*B1149146*

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An In-depth Technical Guide on the Crystal Structure Analysis of **3-Bromo-4-methoxycinnamic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Bromo-4-methoxycinnamic acid is a halogenated derivative of cinnamic acid, a class of compounds with significant interest in pharmaceutical and materials science research. The substitution pattern on the phenyl ring, featuring both a bromine atom and a methoxy group, is anticipated to modulate its physicochemical properties, including crystal packing, solubility, and biological activity. This technical guide provides a comprehensive overview of the methodologies involved in the crystal structure analysis of **3-Bromo-4-methoxycinnamic acid**. Due to the absence of a publicly available crystal structure for this specific compound, this document presents a predictive analysis based on established crystallographic data of closely related analogs. It details the necessary experimental protocols for synthesis, crystallization, and characterization, and presents expected quantitative data in a structured format. This guide

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serves as a robust framework for researchers undertaking the empirical study of this compound and similar molecular structures.

Predicted Molecular and Spectroscopic Data

The structural and spectroscopic characteristics of **3-Bromo-4-methoxycinnamic acid** can be predicted with a high degree of confidence based on the known data of analogous compounds. These predictions are crucial for guiding experimental work and for the preliminary assessment of the molecule's properties.

Table 1: Predicted Spectroscopic Data for **3-Bromo-4-methoxycinnamic acid**

Technique	Expected Observations
^{1}H NMR	Aromatic protons as multiplets or doublets, a singlet for the methoxy protons, and doublets for the vinyl protons.
^{13}C NMR	Resonances for the carboxyl carbon, aromatic carbons (some showing C-Br coupling), the methoxy carbon, and vinyl carbons.
FT-IR (cm^{-1})	Characteristic peaks for O-H stretching of the carboxylic acid, C=O stretching, C=C stretching of the alkene and aromatic ring, and C-O stretching of the methoxy group.
Mass Spec.	A molecular ion peak corresponding to the isotopic pattern of bromine (^{79}Br and ^{81}Br).

Experimental Protocols

A systematic experimental workflow is essential for the definitive analysis of the crystal structure of **3-Bromo-4-methoxycinnamic acid**. The following protocols are based on established methods for similar compounds.

Synthesis and Purification

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The synthesis of **3-Bromo-4-methoxycinnamic acid** can be achieved via a Knoevenagel condensation reaction.

- Reaction Setup: In a round-bottom flask, dissolve 3-bromo-4-methoxybenzaldehyde and malonic acid in a suitable solvent such as pyridine, with a catalytic amount of piperidine.
- Reaction Condition: Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: After completion, cool the reaction mixture and acidify with a dilute acid (e.g., HCl) to precipitate the crude product.
- Purification: Collect the solid by vacuum filtration, wash with cold water, and purify by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain single-phase crystalline material.

Single Crystal Growth

Growing high-quality single crystals is a critical step for X-ray diffraction analysis.

- Solvent Selection: Screen various solvents and solvent mixtures to find a system where the compound has moderate solubility.
- Crystallization Method: Employ slow evaporation, slow cooling of a saturated solution, or vapor diffusion to grow single crystals suitable for diffraction.

Spectroscopic Analysis

Spectroscopic methods are used to confirm the chemical identity and purity of the synthesized compound.

- NMR Spectroscopy: Dissolve a small amount of the purified product in a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) and acquire ^{1}H and ^{13}C NMR spectra.
- FT-IR Spectroscopy: Record the infrared spectrum of the solid sample using a KBr pellet or an ATR accessory.

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- Mass Spectrometry: Obtain the mass spectrum using an appropriate ionization technique, such as electrospray ionization (ESI), to confirm the molecular weight.

Single-Crystal X-ray Diffraction (SC-XRD)

SC-XRD is the definitive technique for determining the three-dimensional atomic arrangement in a crystal.

- Crystal Mounting: Select a well-formed single crystal and mount it on a goniometer head.
- Data Collection: Place the crystal in a stream of cold nitrogen gas (typically 100 K) to minimize thermal motion and collect diffraction data using a diffractometer equipped with a suitable X-ray source (e.g., Mo Kα or Cu Kα radiation).
- Structure Solution and Refinement: Process the diffraction data to obtain the unit cell parameters and space group. Solve the crystal structure using direct methods or Patterson methods, and refine the atomic positions and displacement parameters to achieve a final structural model.

Predicted Crystallographic Data

Based on the analysis of structurally related cinnamic acid derivatives, the following crystallographic parameters for **3-Bromo-4-methoxycinnamic acid** are predicted.

Table 2: Predicted Crystallographic Parameters for **3-Bromo-4-methoxycinnamic acid**

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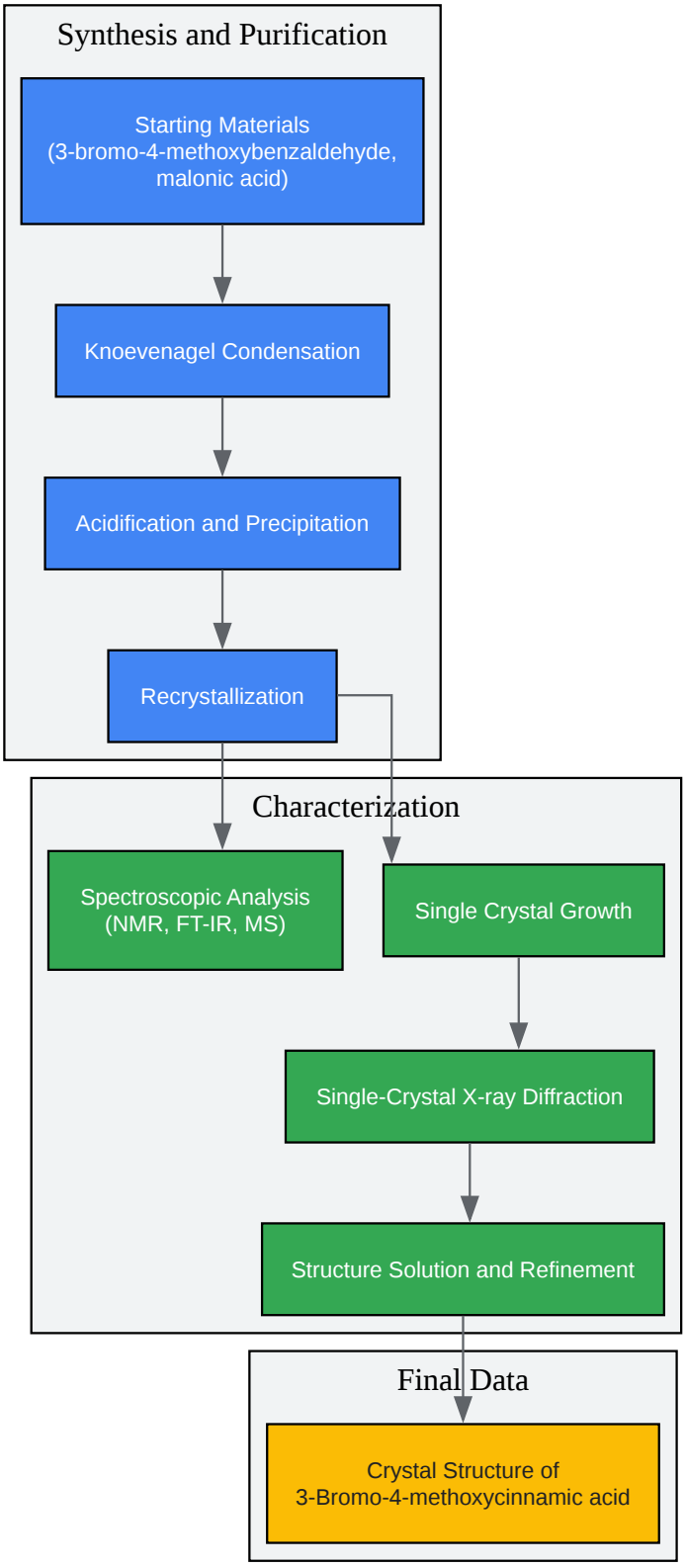
Parameter	Predicted Value
Crystal System	Monoclinic or Orthorhombic
Space Group	$P2_1/c$ or P-1
a (Å)	10 - 15
b (Å)	5 - 10
c (Å)	15 - 20
α (°)	90
β (°)	90 - 105
γ (°)	90
Volume ($Å^3$)	1500 - 2000
Z	4

Visualizations

Experimental Workflow

The following diagram illustrates the logical flow of experiments for the synthesis and characterization of **3-Bromo-4-methoxycinnamic acid**.

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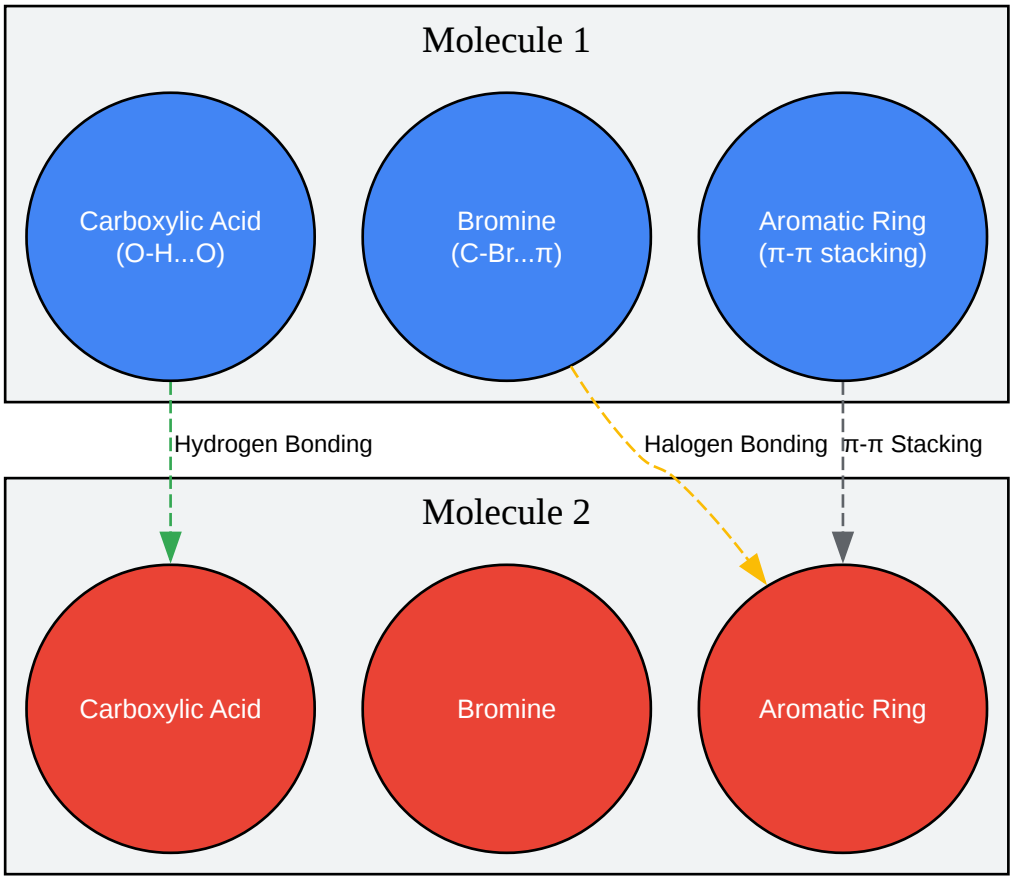
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Caption: Experimental workflow for the synthesis and crystal structure analysis.

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Predicted Supramolecular Interactions

The crystal packing of **3-Bromo-4-methoxycinnamic acid** is expected to be governed by a network of intermolecular interactions.



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Caption: Key intermolecular interactions predicted in the crystal structure.

Conclusion

This technical guide outlines a comprehensive approach to the crystal structure analysis of **3-Bromo-4-methoxycinnamic acid**. While a definitive structure awaits empirical validation, the predictive data and detailed experimental protocols provided herein offer a solid foundation for researchers. The elucidation of this crystal structure will contribute valuable insights into the effects of halogen and methoxy substitutions on the solid-state properties of cinnamic acid

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derivatives, which is of significant importance for the rational design of new pharmaceutical and material science compounds.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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